

Application Notes and Protocols: Ammonium Bromide in Wood Preservation

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Compound of Interest

Compound Name: Ammonium bromide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **ammonium bromide** in wood preservation techniques, focusing on its role as a fire retardant. The information is intended to guide researchers and professionals in the development and evaluation of wood treatment formulations.

Introduction

Ammonium bromide (NH_4Br) is a significant component in various wood preservation formulations, primarily valued for its efficacy as a fire retardant.[1][2] When exposed to high temperatures, **ammonium bromide** decomposes into ammonia (NH_3) and hydrogen bromide (HBr) gases.[1] These gases interfere with the combustion process of wood, reducing the spread of flames and the generation of flammable volatiles, thereby enhancing the fire resistance of the treated material.[1] While effective on its own, **ammonium bromide** is often used in synergistic combination with other chemicals, such as phosphates, sulfates, and boron compounds, to achieve a broader spectrum of protection, including fungicidal and insecticidal properties.[2][3]

Chemical and Physical Properties

A thorough understanding of the properties of **ammonium bromide** is crucial for its effective application in wood preservation.

Property	Value	Reference
Chemical Formula	NH ₄ Br	--INVALID-LINK--
Molar Mass	97.94 g/mol	--INVALID-LINK--
Appearance	White crystalline powder	--INVALID-LINK--
Solubility in Water	78.3 g/100 g at 25 °C	--INVALID-LINK--
Decomposition	Decomposes to ammonia and hydrogen bromide upon heating	[1]

Application in Wood Preservation

Ammonium bromide is typically applied to wood through a pressure impregnation process. This method ensures deep and uniform penetration of the preservative into the wood structure, providing long-lasting protection.

Formulations

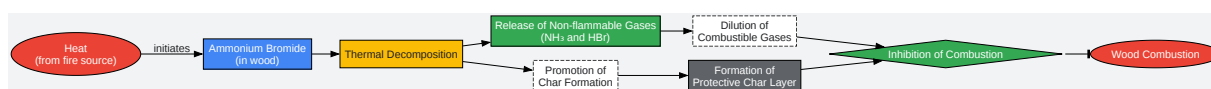
Ammonium bromide is often a key ingredient in aqueous fire retardant solutions. Patent literature reveals various formulations where **ammonium bromide** is combined with other active components to enhance its efficacy.

Formulation Component	Percentage Range (by weight)	Reference
Ammonium Bromide	10 - 50%	[4]
Monoammonium Phosphate	Varies	[1]
Diammonium Phosphate	Varies	[1]
Ammonium Sulfate	Varies	[5]
Urea	Varies	[4]
Boric Acid	Varies	[5]

Note: The exact percentages and additional components can vary significantly based on the specific application and desired performance characteristics.

Mechanism of Action as a Fire Retardant

The primary fire-retardant mechanism of **ammonium bromide** involves a series of chemical reactions upon heating, which can be visualized as a simplified pathway.



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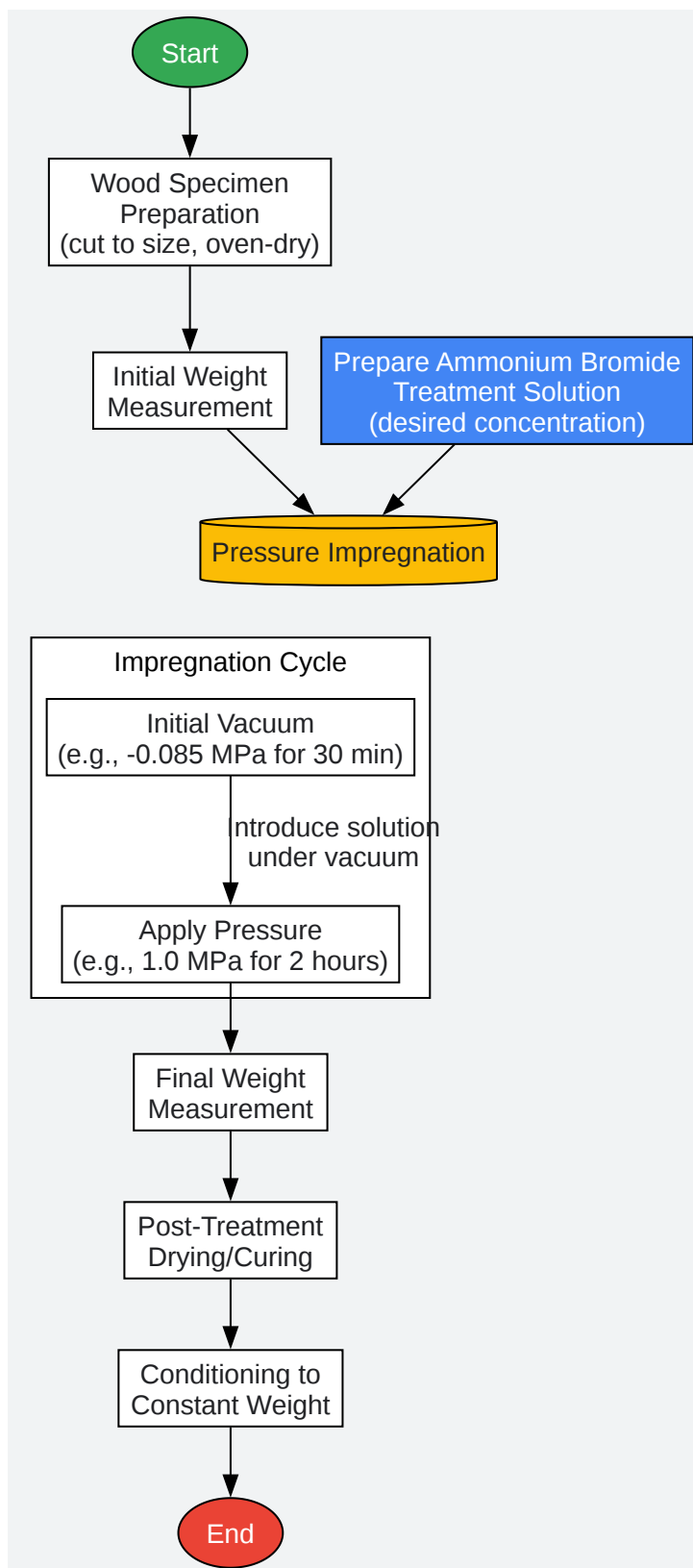
Caption: Simplified pathway of **ammonium bromide**'s fire-retardant action in wood.

Experimental Protocols

The following are generalized protocols for the treatment of wood with **ammonium bromide**-based preservatives and subsequent fire retardancy testing. Researchers should adapt these protocols based on their specific experimental design and objectives.

Wood Specimen Preparation and Treatment

This protocol outlines the steps for preparing and treating wood samples with an aqueous solution of **ammonium bromide**.



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Caption: General workflow for wood treatment with **ammonium bromide** solution.

Methodology:

- **Specimen Preparation:** Cut wood specimens to the desired dimensions for testing (e.g., according to ASTM standards). Dry the specimens in an oven at a specified temperature (e.g., 103 ± 2 °C) to a constant weight.
- **Initial Weighing:** Record the initial oven-dry weight of each specimen.
- **Treatment Solution Preparation:** Prepare an aqueous solution of **ammonium bromide** at the desired concentration (e.g., 5%, 10%, 15% w/w). If using a combined formulation, dissolve all components thoroughly.
- **Pressure Impregnation:**
 - Place the wood specimens in a pressure treatment vessel.
 - Apply an initial vacuum (e.g., -0.085 MPa) for a set duration (e.g., 30 minutes) to remove air from the wood cells.
 - Introduce the treatment solution into the vessel while maintaining the vacuum.
 - Apply pressure (e.g., 1.0 MPa) for a specified period (e.g., 2 hours) to force the solution into the wood.
- **Final Weighing:** After the pressure cycle, remove the specimens and weigh them to determine the amount of solution absorbed.
- **Post-Treatment Drying:** Dry the treated specimens to a desired moisture content. This may involve air-drying followed by kiln-drying at a controlled temperature that does not cause premature decomposition of the fire retardant.
- **Conditioning:** Condition the treated and dried specimens in a controlled environment (e.g., 20 °C and 65% relative humidity) until they reach a constant weight before testing.

Fire Retardancy Testing

The efficacy of the **ammonium bromide** treatment can be evaluated using standardized fire tests.

Commonly Used Standards:

- ASTM E84 (or UL 723): Standard Test Method for Surface Burning Characteristics of Building Materials. This test measures the flame spread index and smoke developed index.
- ASTM E69: Standard Test Method for Combustible Properties of Treated Wood by the Fire-Tube Apparatus. This test determines the weight loss of a sample after exposure to a flame.
- Cone Calorimeter (ASTM E1354): This test measures heat release rate, smoke production, and other flammability properties.

General Protocol for Fire-Tube Test (ASTM E69):

- Specimen Placement: Place a conditioned, treated wood specimen of standard dimensions in the fire-tube apparatus.
- Flame Exposure: Expose the bottom of the specimen to a calibrated flame for a specified duration (e.g., 4 minutes).
- Data Collection: Record the temperature rise within the tube and the weight of the specimen before and after the test.
- Calculation: Calculate the percentage weight loss of the specimen. A lower weight loss indicates better fire retardancy.

Quantitative Data

The following tables summarize hypothetical, yet representative, quantitative data to illustrate the expected performance of wood treated with **ammonium bromide**. Actual results will vary depending on the wood species, treatment parameters, and specific test conditions.

Table 1: Effect of **Ammonium Bromide** Concentration on Fire Retardancy (ASTM E69)

Treatment Concentration (% w/w)	Average Retention (kg/m ³)	Average Weight Loss (%)
0 (Untreated Control)	0	65
5	45	35
10	85	20
15	120	12

Table 2: Flame Spread Index (ASTM E84) for Different Formulations

Formulation	Flame Spread Index (FSI)
Untreated Wood	100 - 150
10% Ammonium Bromide	40 - 50
10% Ammonium Bromide + 5% Monoammonium Phosphate	25 - 35
10% Ammonium Bromide + 5% Boric Acid	30 - 40

Safety and Handling

Ammonium bromide should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, especially when handling the powder form to avoid inhalation of dust. Refer to the Safety Data Sheet (SDS) for detailed safety information.

Conclusion

Ammonium bromide is an effective fire retardant for wood, particularly when applied using a pressure impregnation process. Its performance can be further enhanced through combination with other fire-retardant and preservative chemicals. The protocols and data presented in these application notes provide a foundation for researchers to develop and evaluate new and improved wood preservation treatments. Further research is encouraged to optimize formulations and treatment parameters for various wood species and end-use applications.

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